

Navigating the Unseen: A Technical Guide to the Safe Handling of 2-Undecyloxirane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecyloxirane

Cat. No.: B156488

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

Specific safety and toxicological data for **2-Undecyloxirane** (CAS No. 59829-81-1) is not readily available in public databases. This guide is therefore based on the general properties of terminal epoxides and data from structurally similar long-chain 1,2-epoxyalkanes. All personnel handling this compound should treat it as potentially hazardous and exercise extreme caution. A comprehensive, substance-specific risk assessment should be conducted before any use.

Introduction to 2-Undecyloxirane and the Hazards of Terminal Epoxides

2-Undecyloxirane is a long-chain terminal epoxide. The epoxide functional group, a three-membered ring containing two carbon atoms and one oxygen atom, is characterized by significant ring strain, making it highly reactive.^[1] This reactivity is the basis for their utility in chemical synthesis but also underlies their potential toxicity. Epoxides are known alkylating agents, which means they can react with nucleophilic groups in biological macromolecules like DNA and proteins, a mechanism that makes many of them toxic.^[1]

Long-chain aliphatic epoxides are of interest in various research and development fields, including as intermediates in the synthesis of complex molecules and polymers.^[2] While

specific toxicological data for **2-Undecyloxirane** is scarce, related long-chain epoxides are known to be skin and eye irritants.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Hazard Identification and Classification

In the absence of a specific Safety Data Sheet (SDS) for **2-Undecyloxirane**, the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification of structurally similar long-chain terminal epoxides can provide an indication of the potential hazards.

Hazard Classification	GHS Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	Exclamation Mark
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning	Exclamation Mark
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	Warning	Exclamation Mark
Hazardous to the aquatic environment, acute hazard	H400: Very toxic to aquatic life	Warning	Environment
Hazardous to the aquatic environment, long-term hazard	H410: Very toxic to aquatic life with long lasting effects	Warning	Environment

This table is a composite based on GHS classifications for 1,2-epoxydecane, 1,2-epoxytetradecane, 1,2-epoxyhexadecane, and 1,2-epoxyoctadecane.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physical and Chemical Properties

Limited physical and chemical data for **2-Undecyloxirane** is available. The following table includes data for a related compound where noted.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₆ O	BLD Pharm
Molecular Weight	198.34 g/mol	BLD Pharm
Boiling Point	138°C @ 15 mm Hg	Chemsrsc (for (R)-(+)-1,2-Epoxydecane)
Density	0.841 g/mL at 25°C	Chemsrsc (for (R)-(+)-1,2-Epoxydecane)
Flash Point	212 °F (100 °C)	Chemsrsc (for (R)-(+)-1,2-Epoxydecane)

Safe Handling and Storage

Engineering Controls

All work with **2-Undecyloxirane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Undecyloxirane**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against splashes which may cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat.	To prevent skin contact, which can cause irritation.
Respiratory Protection	Not typically required when used in a fume hood. If aerosols may be generated outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation of vapors or aerosols.

General Handling Procedures

- Avoid all direct contact with the skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.[\[8\]](#)
- Keep containers tightly closed when not in use.

Storage

Store **2-Undecyloxirane** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.

Emergency Procedures

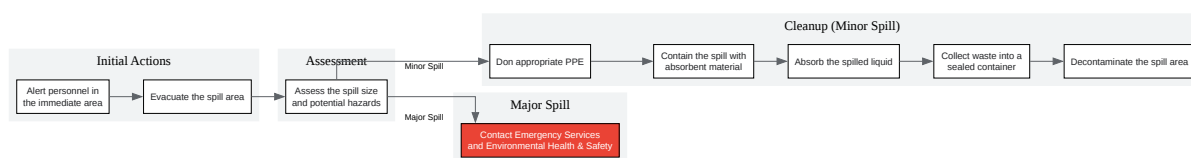
First Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

These are general first aid procedures for chemical exposure. Always have the Safety Data Sheet (if available) for the specific chemical when seeking medical attention.

Spill Response

A chemical spill of **2-Undecyloxirane** should be treated as a hazardous event. The following workflow outlines the general procedure for a minor spill in a laboratory setting.

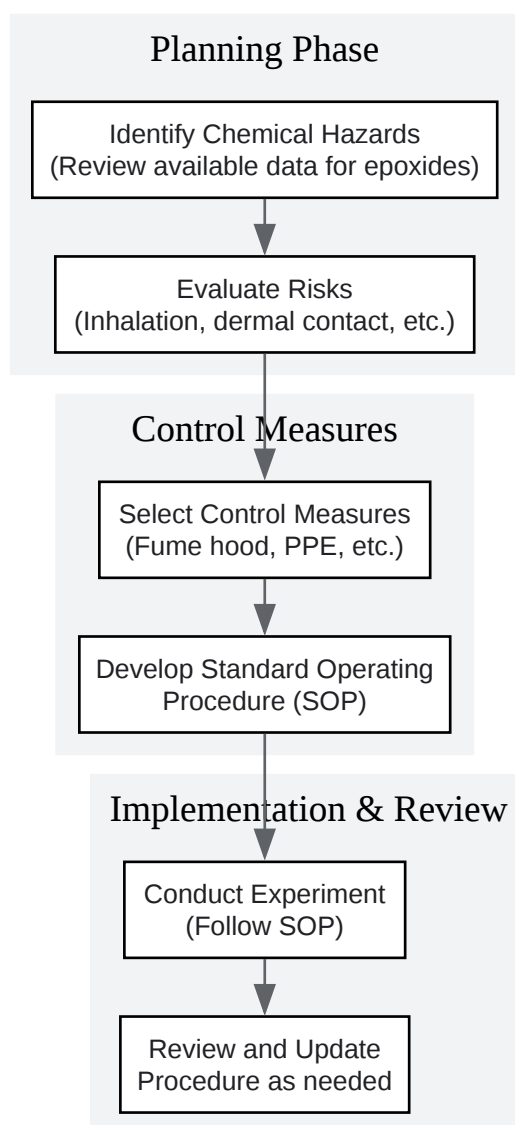


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Figure 1: General workflow for responding to a chemical spill.

Experimental Protocols

Detailed experimental protocols should be developed as part of a comprehensive risk assessment for any procedure involving **2-Undecyloxirane**. The following is a general framework for a risk assessment process.



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Figure 2: A logical process for risk assessment before using **2-Undecyloxirane**.

Disposal Considerations

All waste containing **2-Undecyloxirane** should be treated as hazardous waste. Collect waste in a properly labeled, sealed container and dispose of it through a licensed chemical waste disposal facility. Do not dispose of it down the drain.

Conclusion

While **2-Undecyloxirane** may be a valuable compound in research and development, the lack of specific safety data necessitates a cautious and well-informed approach to its handling. By understanding the general hazards of long-chain terminal epoxides and implementing robust safety protocols, including the use of appropriate engineering controls and personal protective equipment, researchers can minimize the risks associated with this reactive chemical. Continuous vigilance and adherence to established safety procedures are paramount for ensuring a safe laboratory environment.

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- To cite this document: BenchChem. [Navigating the Unseen: A Technical Guide to the Safe Handling of 2-Undecyloxirane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156488#2-undecyloxirane-safety-and-handling-precautions]

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